

Personal protective equipment for handling (-)-Dihydrojasmonic acid

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Compound of Interest

Compound Name: (-)-Dihydrojasmonic acid

Cat. No.: B1345552

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Essential Safety and Handling Guide for (-)-Dihydrojasmonic Acid

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Overview of Safe Handling, Personal Protective Equipment, and Disposal of (-)-Dihydrojasmonic Acid.

(-)-Dihydrojasmonic acid is a cyclopentane-based organic acid utilized in various research applications, including as a plant growth regulator.^{[1][2]} While specific safety data for the (-)-enantiomer is not readily available, the data for the racemic mixture, (±)-Dihydrojasmonic Acid, provides a strong basis for safe handling protocols. The primary hazards associated with this compound are skin irritation and the risk of serious eye damage.^[3] Adherence to stringent safety measures is crucial to mitigate these risks in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

The Globally Harmonized System (GHS) classifies (±)-Dihydrojasmonic Acid with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.^[3]
- Serious Eye Damage (Category 1): Causes serious eye damage.^[3]

To ensure personal safety, the following PPE is mandatory when handling (-)-**Dihydrojasmonic acid**:

PPE Category	Specification	Rationale
Hand Protection	Nitrile or Neoprene gloves.	Provides a barrier against skin contact, preventing irritation. It is advisable to double-glove if handling higher concentrations.
Eye and Face Protection	Safety goggles with side shields or a full-face shield.	Protects against splashes and aerosols, preventing serious eye damage. [3]
Skin and Body Protection	A standard laboratory coat.	Prevents contamination of personal clothing and minimizes skin exposure.
Respiratory Protection	Not generally required under normal, well-ventilated conditions.	Use a NIOSH-approved respirator if creating aerosols or working in a poorly ventilated area.

First Aid Measures:

Exposure Route	First Aid Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. ^[3]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen.
Ingestion	Do not induce vomiting. Rinse mouth with water and seek medical attention.

Operational Plan: Experimental Protocol

While a specific, detailed protocol for an experiment using **(-)-Dihydrojasmonic acid** is not publicly available, a general procedure for its application as a plant growth regulator, based on similar studies, is outlined below. This protocol describes the preparation of a stock solution and its application to a plant culture.

Objective: To investigate the effect of **(-)-Dihydrojasmonic acid** on the biosynthesis of a target compound in a plant cell culture.

Materials:

- **(-)-Dihydrojasmonic acid**
- Ethanol (or other suitable solvent)
- Sterile distilled water
- Plant cell culture medium
- Sterile flasks for cell culture

- Pipettes and sterile tips
- Analytical balance
- pH meter

Procedure:

- Stock Solution Preparation (e.g., 10 mM):
 - Under a fume hood, accurately weigh the required amount of **(-)-Dihydrojasmonic acid**.
 - Dissolve the compound in a small volume of ethanol.
 - Bring the solution to the final volume with sterile distilled water.
 - Filter-sterilize the stock solution using a 0.22 μm syringe filter.
 - Store the stock solution at -20°C in a tightly sealed, labeled container.
- Preparation of Working Solutions:
 - Perform serial dilutions of the stock solution with sterile plant culture medium to achieve the desired final concentrations for the experiment.
- Application to Plant Culture:
 - Add the working solutions of **(-)-Dihydrojasmonic acid** to the plant cell cultures at the desired growth stage.
 - Include a control group treated with the same concentration of the solvent used for the stock solution.
 - Incubate the treated cultures under standard growth conditions.
- Analysis:
 - After the incubation period, harvest the plant cells.

- Extract the target compounds and analyze their concentration using appropriate analytical techniques (e.g., HPLC, GC-MS).

Disposal Plan

Proper disposal of **(-)-Dihydrojasmonic acid** and its associated waste is critical to prevent environmental contamination and ensure laboratory safety.

Waste Segregation and Collection:

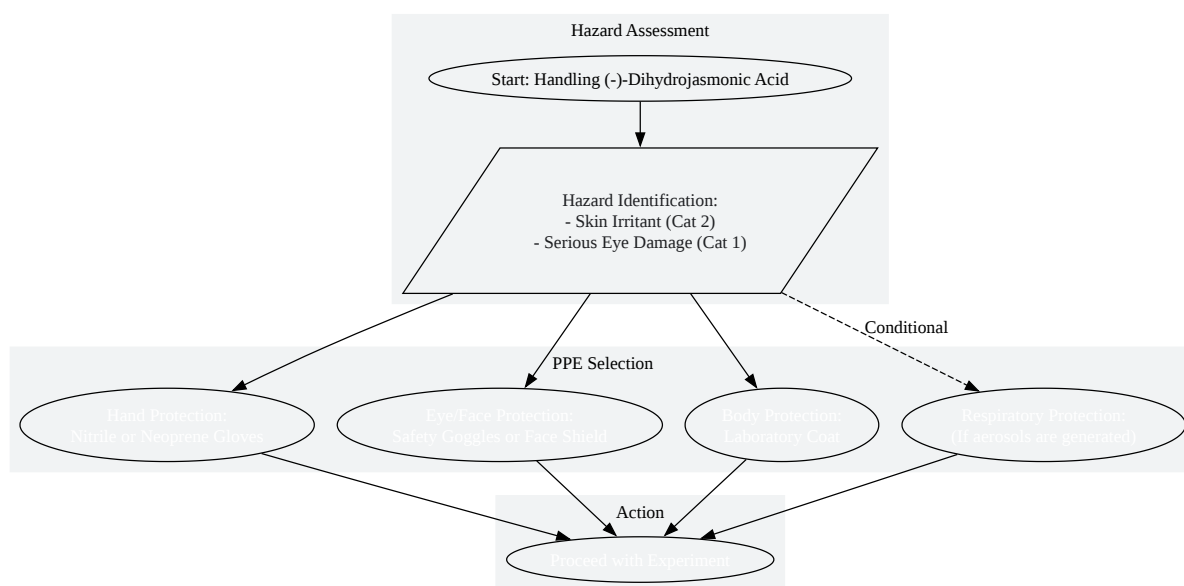
- Solid Waste:
 - Unused **(-)-Dihydrojasmonic acid** should be disposed of as hazardous chemical waste.
 - Contaminated lab supplies (e.g., gloves, weigh boats, pipette tips) should be collected in a designated, labeled hazardous waste container.
- Liquid Waste:
 - Collect all solutions containing **(-)-Dihydrojasmonic acid** in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Do not mix with other solvent waste streams unless compatibility has been confirmed.

Disposal Procedure:

- Neutralization (for dilute, uncontaminated aqueous solutions only):
 - Under a fume hood, slowly add a weak base (e.g., sodium bicarbonate solution) to the acidic solution while stirring.
 - Monitor the pH until it is between 6.0 and 8.0.
 - If local regulations permit, the neutralized solution may be disposed of down the drain with copious amounts of water. Consult your institution's environmental health and safety (EHS) office before proceeding.
- Hazardous Waste Disposal:

- For concentrated solutions, organic solvent solutions, and all solid waste, arrange for pickup and disposal by your institution's EHS-approved hazardous waste management service.
- Ensure all waste containers are properly labeled with the chemical name and associated hazards.

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